

An In-depth Technical Guide to N-Acetyl Metoclopramide: Chemical Properties and Structure

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Compound of Interest

Compound Name: *N-Acetyl Metoclopramide*

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Introduction

N-Acetyl Metoclopramide is a significant molecule in the study of the pharmaceutical agent Metoclopramide. It is recognized as a primary metabolite and a reference standard in analytical procedures.^[1] Metoclopramide is a well-established drug used to treat nausea, vomiting, and gastroparesis.^[1] Understanding the chemical properties and structure of **N-Acetyl Metoclopramide** is crucial for pharmacokinetic studies, metabolism mapping, and ensuring the quality and purity of the parent drug. This guide provides a comprehensive overview of its chemical characteristics, structure, and relevant experimental methodologies.

Chemical Properties

N-Acetyl Metoclopramide is an acetylated derivative of Metoclopramide.^[1] Its fundamental chemical and physical properties are summarized below. It is important to note that while extensive data is available for the parent compound, Metoclopramide, specific experimental values for **N-Acetyl Metoclopramide** for properties such as melting point, boiling point, and pKa are not readily available in published literature. The data for the parent compound, Metoclopramide, is provided for context.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₄ ClN ₃ O ₃	[2][3]
Molecular Weight	341.83 g/mol	[2][3]
Appearance	Off-White Solid	[4]
Melting Point	Data not available for N-Acetyl Metoclopramide. For Metoclopramide: 146.5-148 °C. For Metoclopramide HCl: 182-188 °C.	[5][6]
Boiling Point	Data not available for N-Acetyl Metoclopramide. For Metoclopramide: 418.7 °C at 760 mmHg.	[5][7]
Solubility	Data not available for N-Acetyl Metoclopramide. Metoclopramide HCl is very soluble in water and easily soluble in ethanol.	[7][8]
pKa	Data not available for N-Acetyl Metoclopramide. The pKa of Metoclopramide is 9.27.	[5]

Chemical Structure

The systematic IUPAC name for **N-Acetyl Metoclopramide** is 4-acetamido-5-chloro-N-[2-(diethylamino)ethyl]-2-methoxybenzamide.[1][9] The structure consists of a central benzamide core with several key functional groups that determine its chemical behavior and interactions.

The key structural features include:

- Benzamide group: A benzene ring attached to an amide functional group.

- Acetamido group: An acetyl group ($-\text{COCH}_3$) attached to an amino group, which is in turn attached to the benzene ring.
- Chloro group: A chlorine atom substituted on the benzene ring.
- Methoxy group: A methoxy group ($-\text{OCH}_3$) attached to the benzene ring.
- Diethylaminoethyl side chain: An ethyl chain with a terminal diethylamino group attached to the amide nitrogen.

Figure 1: Chemical structure of **N-Acetyl Metoclopramide**.

Experimental Protocols

Synthesis of N-Acetyl Metoclopramide

A common method for the synthesis of **N-Acetyl Metoclopramide** involves the acylation of the primary amine of Metoclopramide. A general procedure is outlined below, based on related synthesis descriptions.^[8]

Materials:

- N-(2-diethylaminoethyl)-2-methoxy-4-aminobenzamide (Metoclopramide base)
- Acetic acid
- Acetic anhydride
- Methylene chloride
- Sodium hydroxide solution

Procedure:

- Dissolve Metoclopramide base in acetic acid.
- Cool the mixture and add acetic anhydride.
- Heat the resulting solution on a water bath for approximately two hours.

- After cooling, pour the solution into water and precipitate the base with a sodium hydroxide solution.
- Extract the precipitated base with methylene chloride.
- Evaporate the solvent to yield crystalline N-(2-diethylaminoethyl)-2-methoxy-4-acetamino-5-chlorobenzamide (**N-Acetyl Metoclopramide**).

Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a primary analytical technique for the separation and quantification of **N-Acetyl Metoclopramide** from Metoclopramide and other related impurities.[\[10\]](#)[\[11\]](#) A typical reversed-phase HPLC (RP-HPLC) method is described below.

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 150 x 4.6 mm, 5 μ m)

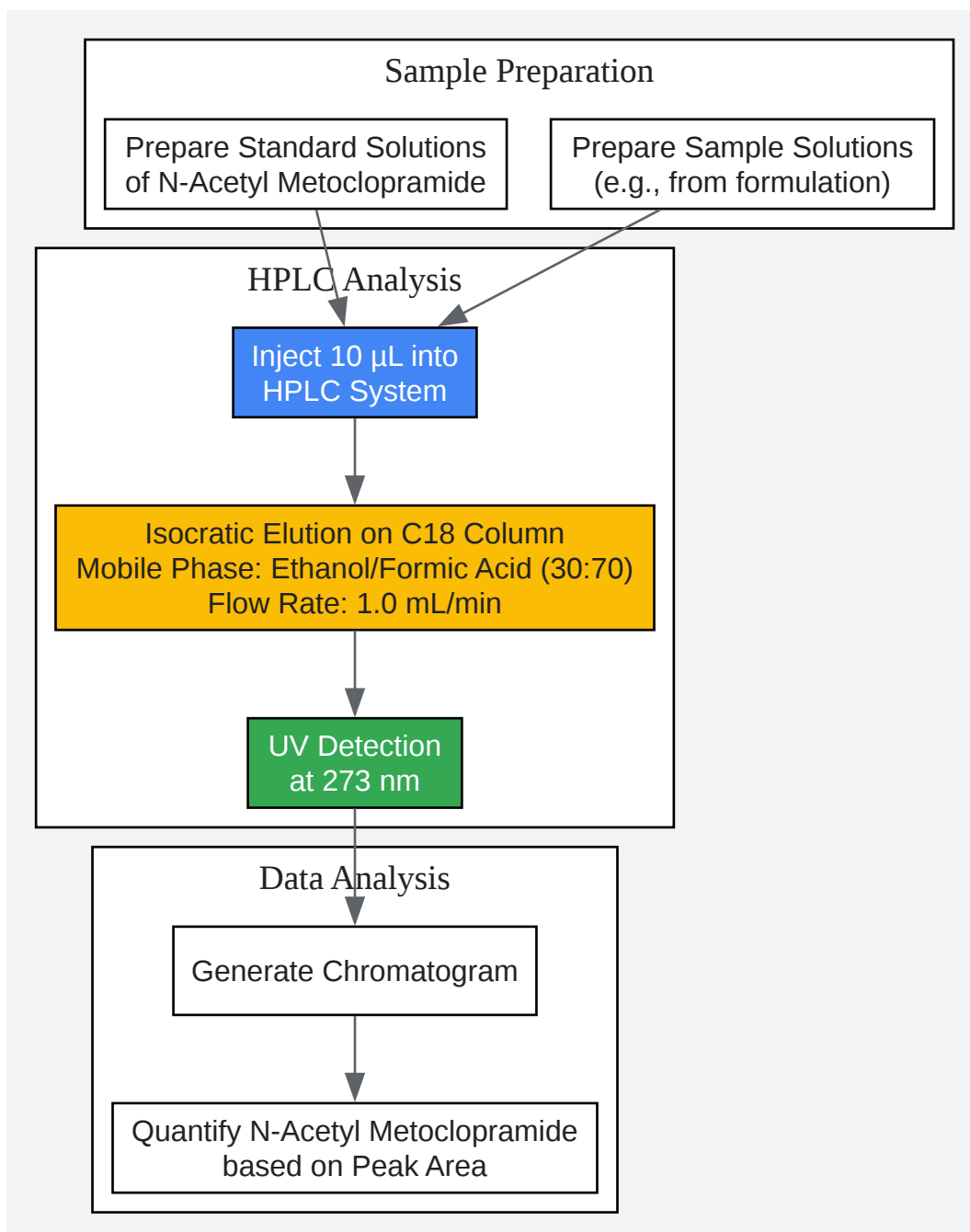
Reagents:

- Acetonitrile (HPLC grade)
- Ethanol (HPLC grade)
- Formic acid solution (pH 2.0) or Ammonium acetate buffer
- Ultrapure water

Chromatographic Conditions:

- Mobile Phase: A mixture of an organic solvent like acetonitrile or ethanol and an aqueous buffer such as an ammonium acetate solution or a formic acid solution. A common composition is a 30:70 (v/v) mixture of ethanol and formic acid solution (pH 2.0).[\[12\]](#)
- Elution: Isocratic[\[12\]](#)

- Flow Rate: 1.0 mL/min[12]
- Column Temperature: 25 °C[12]
- Injection Volume: 10 µL[12]
- Detection: UV at 273 nm[12]



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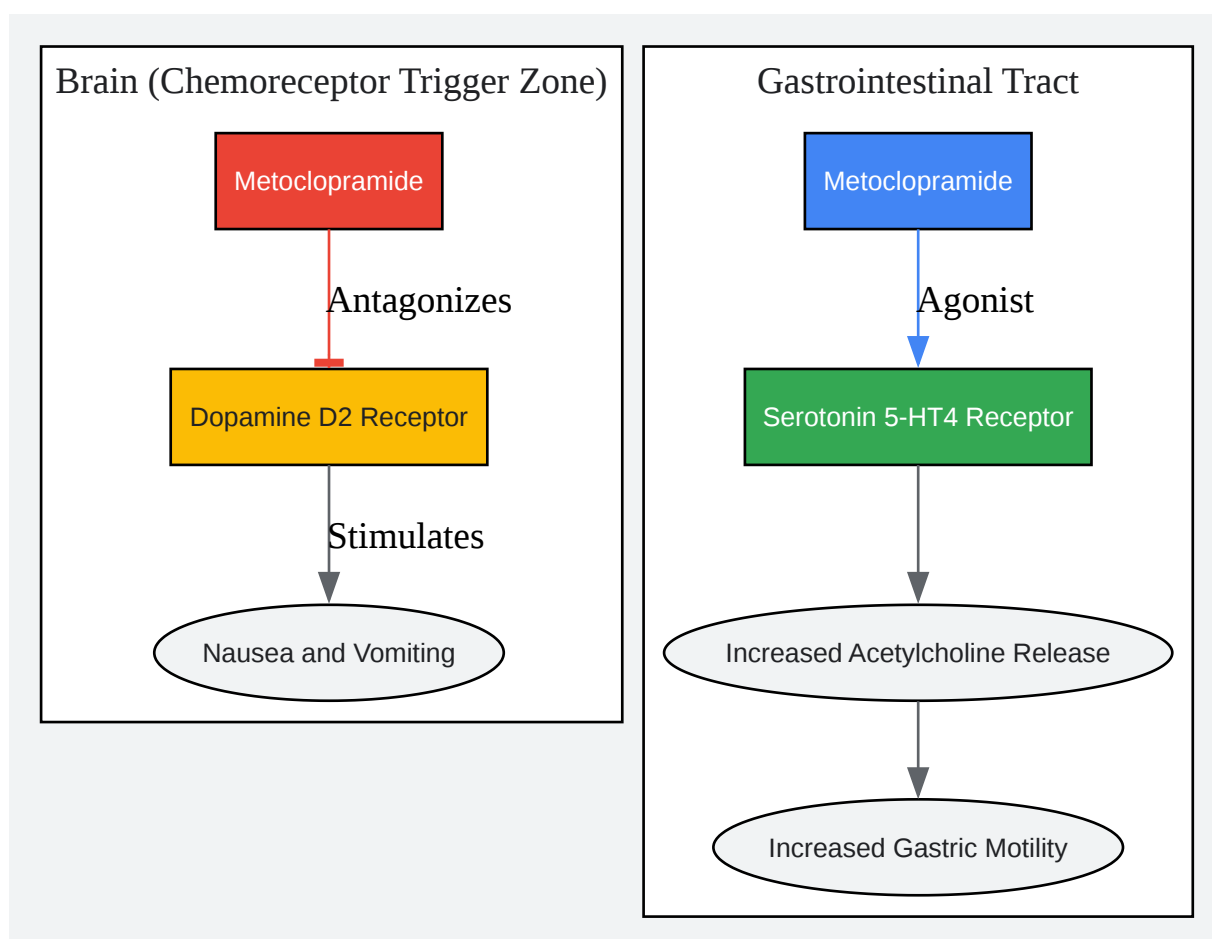
Figure 2: General workflow for the HPLC analysis of **N-Acetyl Metoclopramide**.

Biological Context: Mechanism of Action of the Parent Drug, Metoclopramide

N-Acetyl Metoclopramide is a metabolite of Metoclopramide, and therefore, its biological relevance is understood in the context of the parent drug's mechanism of action.

Metoclopramide exerts its antiemetic and prokinetic effects through antagonism of dopamine D2 receptors and agonism of serotonin 5-HT₄ receptors.

- **Dopamine D2 Receptor Antagonism:** In the chemoreceptor trigger zone (CTZ) of the brain, Metoclopramide blocks D2 receptors, which inhibits the signaling cascade that leads to nausea and vomiting.
- **Serotonin 5-HT₄ Receptor Agonism:** In the gastrointestinal tract, activation of 5-HT₄ receptors enhances the release of acetylcholine, leading to increased gastric motility and accelerated gastric emptying.



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Figure 3: Simplified signaling pathway of Metoclopramide.

Conclusion

N-Acetyl Metoclopramide is a key molecule in the comprehensive understanding of Metoclopramide. This guide has provided a detailed overview of its chemical properties, structure, and relevant experimental protocols. The provided information serves as a valuable resource for researchers and professionals involved in the development, analysis, and study of Metoclopramide and its metabolites. Further research to determine the specific physical properties of **N-Acetyl Metoclopramide** would be beneficial for the scientific community.

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References

- 1. N-Acetyl Metoclopramide | 5608-13-9 | Benchchem [benchchem.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. dev.klivos.com [dev.klivos.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Metoclopramide | C₁₄H₂₂ClN₃O₂ | CID 4168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 7232-21-5 Metoclopramide hydrochloride AKSci J10269 [aksci.com]
- 7. Metoclopramide Hydrochloride CAS 54143-57-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 8. Metoclopramide monohydrochloride monohydrate | 54143-57-6 [chemicalbook.com]
- 9. 4-(Acetylamino)-5-chloro-N-(2-(diethylamino)ethyl)-2-methoxybenzamide | C₁₆H₂₄ClN₃O₃ | CID 79714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. lcms.cz [lcms.cz]
- 11. helixchrom.com [helixchrom.com]

- 12. A green approach for metoclopramide quantification in pharmaceutical products: new HPLC and spectrophotometric methods - PMC [pmc.ncbi.nlm.nih.gov]
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